

Protocol for RTI-113 Intravenous Self-Administration in Rodents

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Compound of Interest

Compound Name: **RTI-113**

Cat. No.: **B1149545**

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive protocol for studying the reinforcing properties of **RTI-113**, a potent and selective dopamine reuptake inhibitor, using the intravenous self-administration (IVSA) paradigm in rodents. The following sections detail the necessary surgical procedures, apparatus setup, and a step-by-step guide for the acquisition and maintenance of **RTI-113** self-administration. This protocol is designed to be a valuable resource for researchers investigating the abuse potential and therapeutic applications of novel psychoactive compounds.

Subject and Housing

1.1 Subjects: Adult male Sprague-Dawley rats (250-300g) are commonly used for this paradigm. Upon arrival, animals should be single-housed to protect the impending surgical implant.[\[1\]](#)

1.2 Housing Conditions: Rats should be housed in a temperature and humidity-controlled vivarium with a 12-hour light/dark cycle.[\[1\]](#) Standard chow and water are available ad libitum in the home cages throughout the experiment.[\[1\]](#)

Surgical Procedure: Intravenous Catheter Implantation

Aseptic surgical techniques are crucial for the success and longevity of intravenous self-administration studies.[2]

2.1 Pre-operative Preparation:

- Anesthesia: Anesthetize the rat using isoflurane (5% for induction, 2-3% for maintenance).[3]
- Analgesia and Antibiotics: Administer a pre-operative analgesic (e.g., Ketoprofen, 5 mg/kg, s.c.) and an antibiotic (e.g., Cefazolin, 160 mg/kg, s.c.) to manage pain and prevent infection.[2][3]
- Surgical Site Preparation: Shave the area on the back between the scapulae and the ventral neck region over the right jugular vein.[3] Disinfect the shaved areas with a betadine-alcohol solution.[3]

2.2 Catheter Implantation:

- A detailed, step-by-step protocol for jugular vein catheterization is available and should be followed meticulously. This procedure involves creating a subcutaneous tunnel from the back to the neck, isolating the jugular vein, inserting the catheter, and securing it in place. The distal end of the catheter is externalized on the back of the rat.[3]

2.3 Post-operative Care:

- Flush the catheter daily with a heparinized saline solution to maintain patency.[2] A solution of heparin (10-20 U/mL) in sterile saline is recommended.[4]
- Administer post-operative analgesics for at least 48 hours.
- Allow the animals to recover for a minimum of 5-7 days before initiating behavioral procedures.

Apparatus

3.1 Operant Conditioning Chambers:

- Standard operant conditioning chambers for rats (e.g., Med Associates, Coulbourn Instruments) should be used.[5]
- Each chamber should be housed within a sound-attenuating cubicle equipped with a ventilation fan.[6][7]
- The chamber must contain:
 - Two response levers (one "active," one "inactive").[7]
 - A stimulus light located above the active lever.[8]
 - A syringe pump for intravenous drug delivery.[6][9]
 - A liquid swivel and tether system to connect the syringe pump to the rat's catheter, allowing for free movement.[10]

Experimental Protocol: RTI-113 Self-Administration

4.1 Drug Preparation:

- **RTI-113** (3 β -(4-chlorophenyl)tropane-2 β -carboxylic acid phenyl ester hydrochloride) should be dissolved in sterile 0.9% saline. The solution should be prepared fresh daily.

4.2 Acquisition of **RTI-113** Self-Administration:

- Habituation: For 2-3 days prior to training, habituate the rats to the operant chambers for 30-60 minutes each day. During this phase, the levers are retracted, and no infusions are delivered.
- Initial Training (Fixed Ratio 1 Schedule):
 - Begin with daily 2-hour sessions.
 - A response on the active lever results in a single intravenous infusion of **RTI-113** (a starting dose of 0.01 mg/kg/infusion can be effective).[11]

- Each infusion should be paired with the presentation of a conditioned stimulus (e.g., illumination of the stimulus light for 20 seconds).[12]
- A 20-second time-out period follows each infusion, during which responses are recorded but have no programmed consequences.[1]
- Responses on the inactive lever are recorded but do not result in an infusion or stimulus presentation.
- Training continues until the rat demonstrates stable responding, typically defined as receiving at least 10 infusions per session for three consecutive days with at least 80% of responses on the active lever.[1]

4.3 Maintenance of Responding (Second-Order Schedule of Reinforcement):

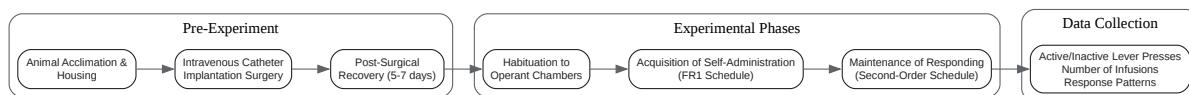
- To study drug-seeking behavior more rigorously, a second-order schedule can be implemented.[12][13]
- Schedule Parameters: A commonly used schedule is a Fixed Interval 15 minutes (FR 10:S). [12]
 - Under this schedule, every 10th response on the active lever (FR10) results in the brief presentation of the conditioned stimulus (S) (e.g., a 2-second light flash).[12][14]
 - The first FR10 completion after a 15-minute interval has elapsed results in both the conditioned stimulus and an intravenous infusion of **RTI-113**.[12]
- This schedule generates high rates of responding for the conditioned stimulus in the absence of the drug, providing a measure of drug-seeking behavior.[12][15]

Data Presentation

Table 1: **RTI-113** Intravenous Self-Administration Parameters

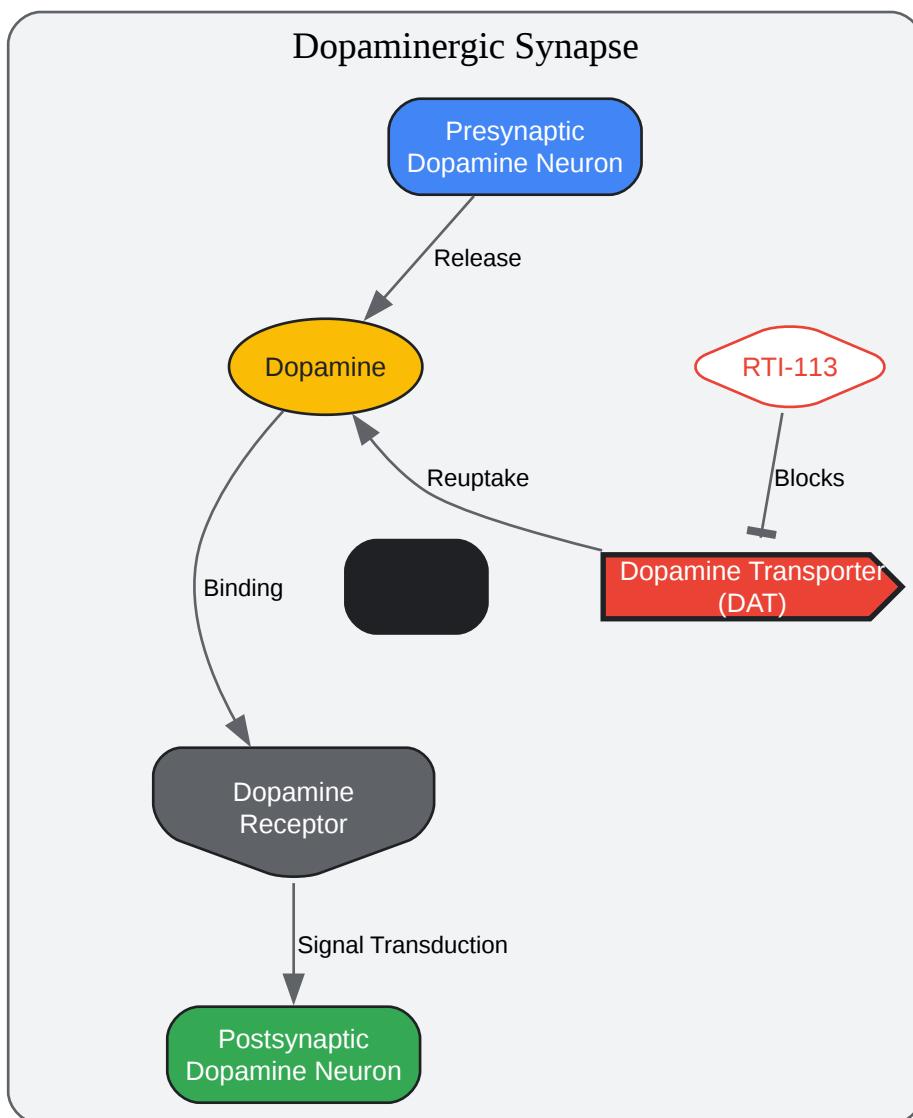
Parameter	Value	Reference
Animal Model	Male Sprague-Dawley Rats	[1]
Initial Body Weight	250-300 g	
Housing	Single-housed	[1]
Catheter Type	Intravenous Jugular Catheter	[3]
RTI-113 Dose Range	0.01 - 0.30 mg/kg/infusion	[11]
Vehicle	Sterile 0.9% Saline	
Session Duration	2 hours	[1]
Acquisition Schedule	Fixed Ratio 1 (FR1)	[1]
Maintenance Schedule	Second-Order (e.g., FI 15 min (FR10:S))	[12]
Conditioned Stimulus	20s Light Presentation	[12]
Time-out Period	20 seconds	[1]

Visualizations



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Caption: Experimental workflow for **RTI-113** intravenous self-administration in rodents.



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Caption: Mechanism of action of **RTI-113** at the dopamine transporter.

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